

# Ethyl Vinyl lactate-13C2,d3: A Technical Guide to Commercial Availability and Supplier Specifications

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## Compound of Interest

Compound Name: Ethyl Vinyl lactate-13C2,d3

Cat. No.: B15599238

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability and key suppliers of **Ethyl Vinyl lactate-13C2,d3**, a stable isotope-labeled compound crucial for a variety of research applications, particularly in metabolic studies and mass spectrometry-based quantification. While detailed experimental protocols involving this specific molecule are not readily available in public literature, this guide consolidates the available supplier data to aid in procurement and experimental design.

## Commercial Availability and Key Suppliers

**Ethyl Vinyl lactate-13C2,d3** is available as a specialty chemical from a select number of manufacturers and distributors. The primary manufacturer appears to be Toronto Research Chemicals (TRC), with several other suppliers offering the compound, often referencing the TRC product.

A summary of major suppliers and their corresponding product information is presented in Table 1. Researchers are advised to contact suppliers directly to obtain the most current pricing, availability, and a complete Certificate of Analysis (CoA).

Supplier	Product Code	Available Quantities	Notes
Toronto Research Chemicals (TRC)	TRC-E932107	0.5mg, 1mg, 2.5mg, 25mg	Primary Manufacturer. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Clearsynth	CS-T-96232	Inquire	Lists Molecular Formula and Weight. <a href="#">[4]</a>
MedchemExpress	HY-W777527	Inquire	
Fisher Scientific	TRC-E932107-0.5MG, TRC-E932107-1MG, TRC-E932107-2.5MG	0.5mg, 1mg, 2.5mg	Distributor for TRC. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Sapphire Bioscience	0.5mg, 1mg, 2.5mg, 5mg, 10mg, 25mg	Distributor for TRC. <a href="#">[5]</a>	
Benchchem	Inquire	<a href="#">[6]</a>	

## Technical Specifications

Obtaining a Certificate of Analysis (CoA) from the supplier is critical before purchase and use. While a publicly available CoA for **Ethyl Vinyl lactate-13C2,d3** could not be found during the compilation of this guide, the following table outlines the key quantitative data that researchers should expect. Clearsynth provides the molecular formula as C5<sup>13</sup>C2H9D3O3 and the molecular weight as 149.17.[\[4\]](#)

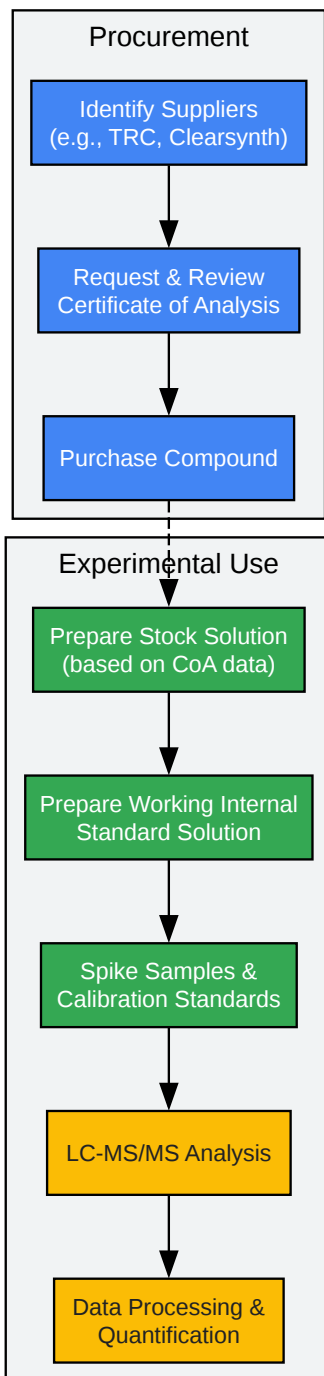
Parameter	Expected Specification	Importance for Researchers
Chemical Purity	Typically >98% (by HPLC/NMR)	Ensures that the observed signal is from the compound of interest and not from impurities.
Isotopic Purity ( $^{13}\text{C}$ )	Typically >99 atom %	Crucial for accurate quantification and avoiding interference from the unlabeled analogue.
Isotopic Purity (Deuterium)	Typically >97 atom %	Minimizes isotopic variants and simplifies mass spectrometry data analysis.
Molecular Formula	$\text{C}_5^{13}\text{C}_2\text{H}_9\text{D}_3\text{O}_3$	Confirms the chemical composition and the number and location of labels.
Molecular Weight	149.17	Essential for preparing solutions of known concentration.
Appearance	Solid/Liquid	Important for handling and storage considerations.
Solubility	e.g., Soluble in Methanol, DMSO	Dictates the appropriate solvent for stock solution preparation.

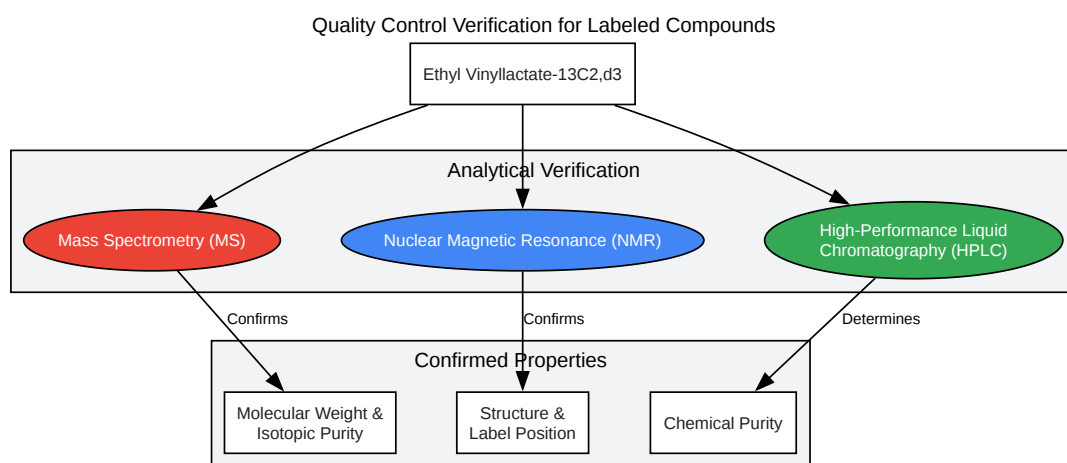
## Experimental Protocols: A Note on a Critical Data Gap

A thorough search of scientific literature and supplier application notes did not yield specific experimental protocols for the use of **Ethyl Vinyl lactate- $^{13}\text{C}_2,\text{d}_3$** . This suggests that its applications may be part of proprietary drug development programs or niche research areas that are not yet widely published.

Researchers intending to use this compound as an internal standard in quantitative mass spectrometry (LC-MS/MS) assays would typically follow a standard workflow. The logical process for procuring and utilizing such a standard is outlined in the diagram below.

## Procurement and Use Workflow for Labeled Standards





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## References

- 1. 1MG Ethyl Vinyl lactate-13C2 d3, Quantity: 1mg | Fisher Scientific [fishersci.fi]
- 2. 2.5MG Ethyl Vinyl lactate-13C2 d3, Quantity: 2.50mg | Fisher Scientific [fishersci.fi]
- 3. 0.5MG Ethyl Vinyl lactate-13C2 d3, Quantity: 0.50mg | Fisher Scientific [fishersci.se]
- 4. clearsynth.com [clearsynth.com]
- 5. Sapphire Bioscience [sapphirebioscience.com]

- 6. Ethyl Vinyl lactate-13C2,d3 | Benchchem [benchchem.com]
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